

Application Notes and Protocols: SB-505124

Stock Solution Preparation

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Compound of Interest

Compound Name: SB-505124
CAS No.: 694433-59-5
Cat. No.: B1684690

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

SB-505124 is a potent and selective inhibitor of the transforming growth factor-beta (TGF- β) type I receptors ALK4, ALK5, and ALK7.^{[1][2][3][4][5]} It is widely used in cell signaling research to investigate the role of the TGF- β pathway in various biological processes, including cell growth, differentiation, and apoptosis.^{[1][2]} Proper dissolution and preparation of **SB-505124** stock solutions are critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of **SB-505124** stock solutions and summarizes its key chemical and physical properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SB-505124**.

Parameter	Value	Source
Molecular Weight	335.4 g/mol	[3][6][7]
Molecular Formula	C ₂₀ H ₂₁ N ₃ O ₂	[3][6][7]
CAS Number	694433-59-5	[3][7]
Purity	≥98%	[3][7]
IC ₅₀ for ALK5	47 nM	[2][3][4][5]
IC ₅₀ for ALK4	129 nM	[2][3][4][5]
Solubility in DMSO	17 mg/mL to 113.33 mg/mL	[2][5][6][7]
Solubility in Ethanol	20 mg/mL to 87 mg/mL	[2][7][8]
Solubility in Water	Insoluble	[2]
Storage of Solid	-20°C for up to 3 years	[2][6]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[2][6]

Experimental Protocol: Preparation of SB-505124 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SB-505124** in DMSO.

Materials:

- **SB-505124** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes and sterile tips

- Analytical balance

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **SB-505124** powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Procedure:

- **Equilibrate Reagents:** Allow the **SB-505124** powder and DMSO to come to room temperature before use. This is particularly important for DMSO, as moisture can be absorbed if opened while cold, which can reduce the solubility of the compound.[\[2\]](#)
- **Weigh **SB-505124**:** Carefully weigh the desired amount of **SB-505124** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.354 mg of **SB-505124** (Molecular Weight = 335.4 g/mol).
- **Dissolution:**
 - Transfer the weighed **SB-505124** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube. For a 10 mM stock solution, add 1 mL of DMSO for every 3.354 mg of **SB-505124**.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath or sonication can be used to aid dissolution if necessary.[\[2\]](#)[\[6\]](#)
- **Sterilization (Optional):** If the stock solution is to be used in sterile cell culture applications, it can be sterilized by filtering through a 0.22 µm syringe filter.
- **Aliquoting and Storage:**

- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[2\]](#)
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[6\]](#)

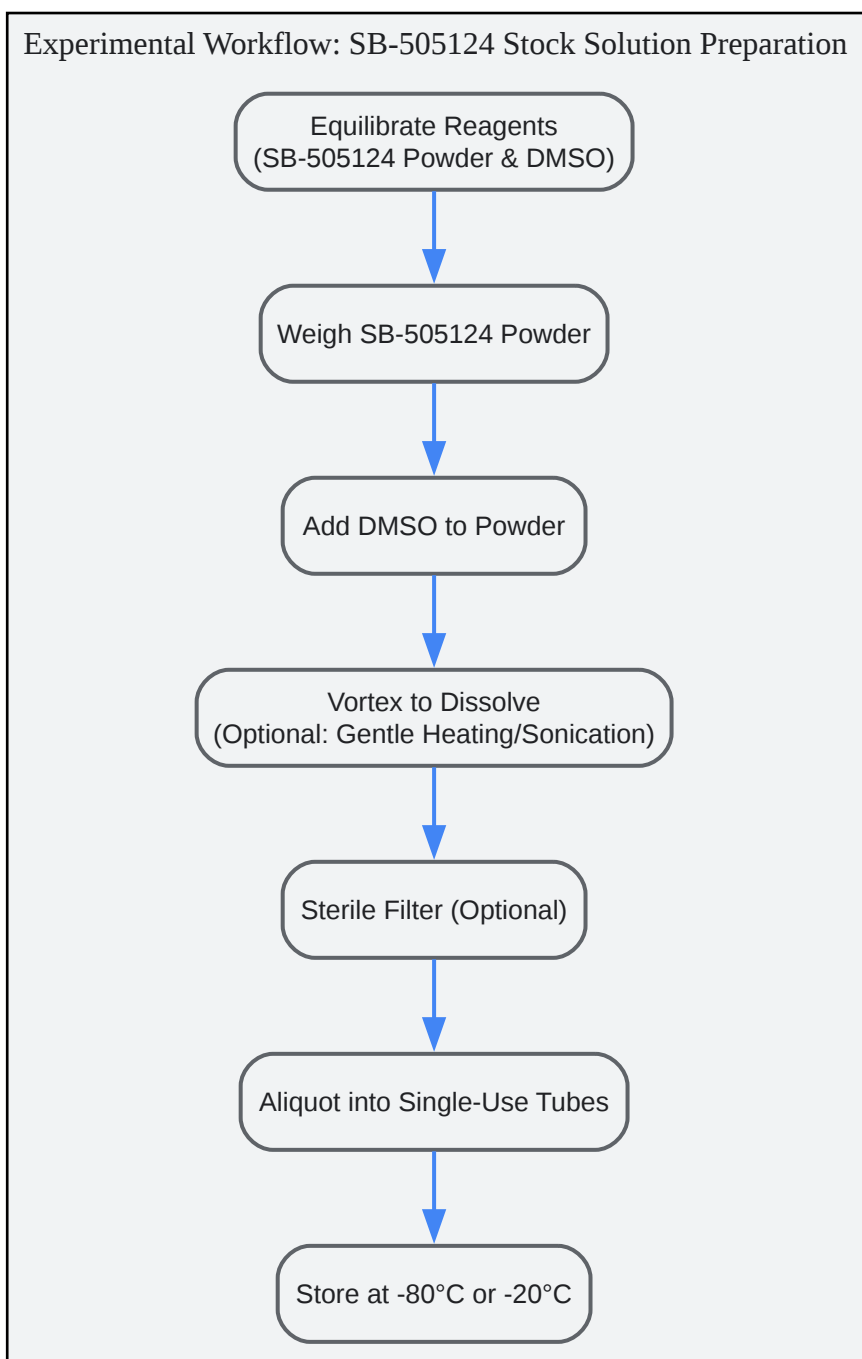
Calculation Example:

To prepare a 10 mM stock solution:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 335.4 \text{ g/mol} = 3.354 \text{ mg}$

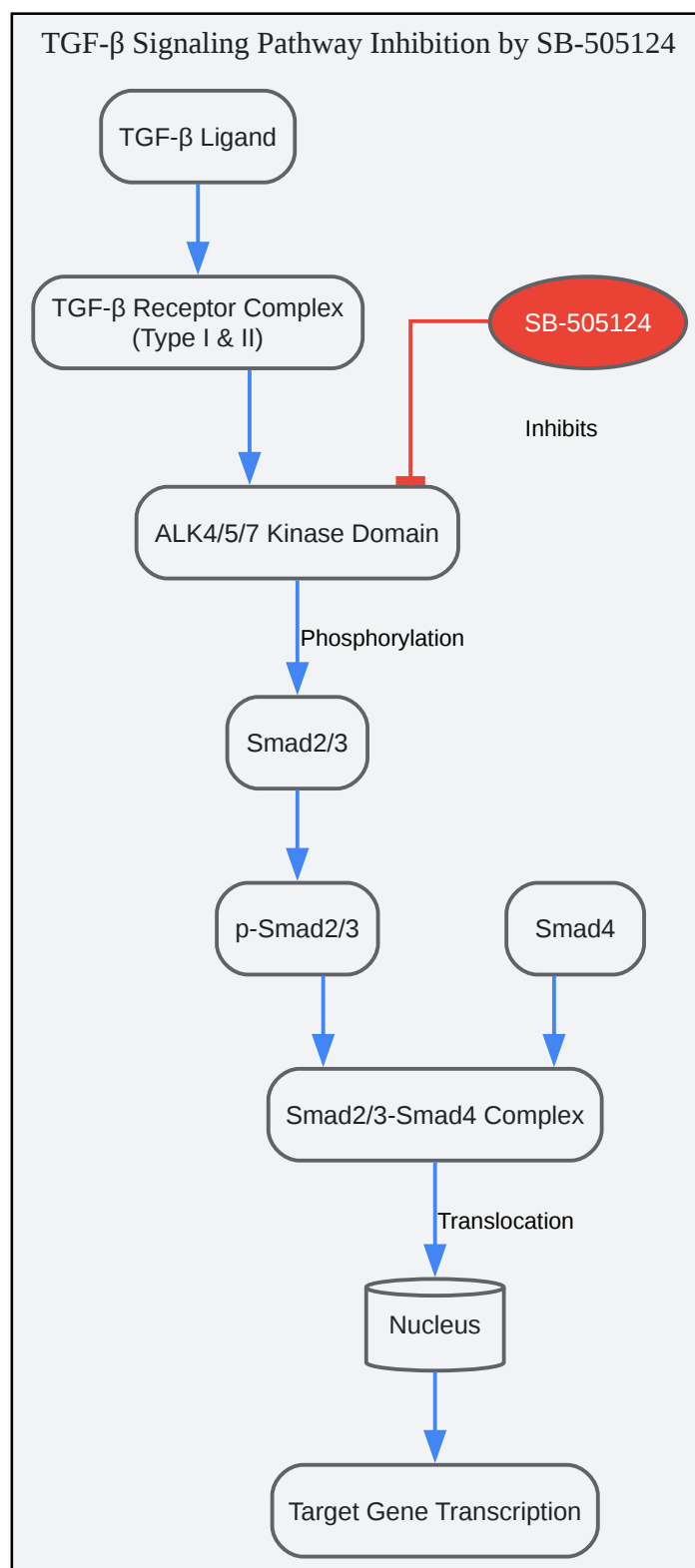
Therefore, dissolve 3.354 mg of **SB-505124** in 1 mL of DMSO to make a 10 mM stock solution.

Visualizations



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Caption: Workflow for preparing **SB-505124** stock solution.



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Caption: Inhibition of TGF- β signaling by **SB-505124**.

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